

# Glycine tert-Butyl Ester Hydrochloride: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Glycine tert-butyl ester

Cat. No.: B1329911

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## Introduction

**Glycine tert-butyl ester** hydrochloride is a widely utilized reagent in organic synthesis, particularly in peptide chemistry and the development of pharmaceuticals. Its role as a protected amino acid makes it a valuable building block in the construction of complex molecules. However, as with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research.

This technical guide provides a comprehensive overview of the safety and handling precautions for **Glycine tert-butyl ester** hydrochloride, compiled from available safety data sheets and chemical databases. It is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to work with this compound safely.

## Hazard Identification and Classification

There are some discrepancies in the classification of **Glycine tert-butyl ester** hydrochloride across different suppliers and databases. While some sources indicate no known hazards, a significant number of notifications to the ECHA Classification & Labelling (C&L) Inventory classify it as an irritant.<sup>[1]</sup> Therefore, it is prudent to handle this compound with the assumption that it may cause skin, eye, and respiratory irritation.

The following table summarizes the GHS classification information based on the more conservative data available.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2]	GHS07	Warning[1][2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2]	GHS07	Warning[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[1][2]	GHS07	Warning[1][2]

Precautionary Statements:[1][2]

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClNO <sub>2</sub>	[1][3]
Molecular Weight	167.63 g/mol	[1][3]
Appearance	White crystalline powder or solid	[4][5][6]
Melting Point	138 - 142 °C (280.4 - 287.6 °F)	[4]
Solubility	Soluble in water and methanol.	[2]
Hygroscopicity	Hygroscopic	[5]

## Toxicology Profile

Detailed toxicological studies on **Glycine tert-butyl ester** hydrochloride are not widely available in the public domain. However, based on available safety data sheets, the acute toxicity is considered to be low.

Table 3: Acute Toxicity Data

Route of Exposure	Endpoint	Value	Remarks	Reference
Oral	ATE	> 2000 mg/kg	Based on ATE data, the classification criteria are not met.	[4]
Dermal	ATE	> 2000 mg/kg	Based on ATE data, the classification criteria are not met.	[4]

ATE: Acute Toxicity Estimate

## Experimental Protocols for Safety Assessment

While specific experimental reports on the toxicology of **Glycine tert-butyl ester** hydrochloride were not found, the following are generalized methodologies based on OECD guidelines for assessing the types of hazards identified.

### Acute Oral Toxicity (Following OECD Guideline 423)

- Objective: To determine the acute oral toxicity of the substance.
- Test Animals: Typically, rodents (e.g., rats or mice) of a single sex are used.
- Procedure: A single dose of the substance is administered by gavage to the animals. The animals are observed for a period of 14 days for signs of toxicity and mortality.
- Endpoint: The LD50 (the dose that is lethal to 50% of the test population) is estimated. For **Glycine tert-butyl ester** hydrochloride, the ATE suggests an LD50 > 2000 mg/kg.[\[4\]](#)

### Skin Irritation (Following OECD Guideline 404)

- Objective: To assess the potential of the substance to cause skin irritation.
- Test System: Typically, albino rabbits are used.
- Procedure: A small amount of the test substance is applied to a shaved patch of skin on the back of the animal and covered with a gauze patch. The patch is removed after a specified period (usually 4 hours), and the skin is evaluated for signs of irritation (erythema and edema) at various time points.
- Endpoint: The substance is classified as a skin irritant if it produces a certain level of skin reaction.

### Eye Irritation (Following OECD Guideline 405)

- Objective: To determine the potential of the substance to cause serious eye irritation.
- Test System: Typically, albino rabbits are used.

- Procedure: A small amount of the substance is instilled into one eye of the animal. The other eye serves as a control. The eyes are examined for signs of irritation (redness, swelling, corneal opacity) at specific intervals.
- Endpoint: The substance is classified as a serious eye irritant based on the severity and persistence of the observed eye reactions.

## Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and maintain the quality of the compound.

Engineering Controls:

- Work in a well-ventilated area.<sup>[5]</sup><sup>[7]</sup> Use a chemical fume hood if dusts are generated.<sup>[7]</sup>

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.<sup>[7]</sup>
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.<sup>[7]</sup>
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust, a NIOSH-approved respirator for dusts should be worn.<sup>[7]</sup>

Handling Procedures:

- Avoid contact with skin and eyes.<sup>[4]</sup><sup>[5]</sup>
- Avoid inhalation of dust.<sup>[4]</sup><sup>[7]</sup>
- Wash hands thoroughly after handling.<sup>[7]</sup>
- Do not eat, drink, or smoke in the laboratory.

Storage Conditions:

- Keep the container tightly closed.<sup>[4]</sup><sup>[7]</sup>

- Store in a dry, cool, and well-ventilated place.[\[4\]](#)
- Some sources recommend storage at or below 5°C (41°F).[\[7\]](#)
- The compound is hygroscopic; protect from moisture.[\[5\]](#)
- Incompatible with strong oxidizing agents and bases.[\[4\]](#)[\[7\]](#)

## First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.

Table 4: First Aid Procedures

Route of Exposure	Procedure	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[7]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[4][5][7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	[7]

## Accidental Release Measures

- Small Spills: Use appropriate tools to sweep up the material and place it in a suitable container for disposal.[7] Avoid generating dust.
- Large Spills: Evacuate the area. Wear appropriate PPE. Use a shovel to place the material into a convenient waste disposal container.[7]
- Prevent entry into waterways, sewers, basements, or confined areas.

## Fire-Fighting Measures

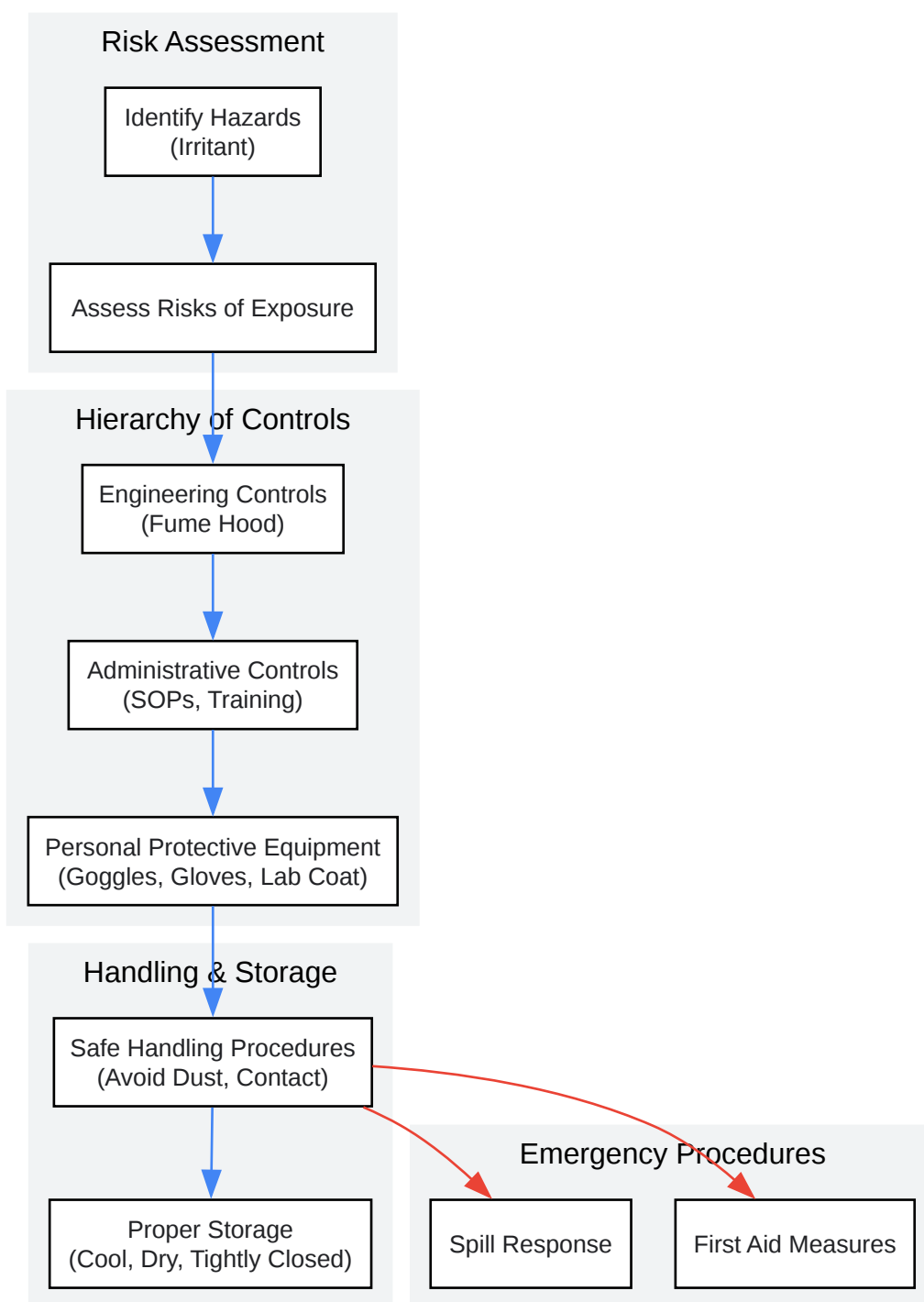
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)
- Specific Hazards Arising from the Chemical: Thermal decomposition can produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[\[7\]](#)
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[\[7\]](#)

## Visualization of Safety Protocols

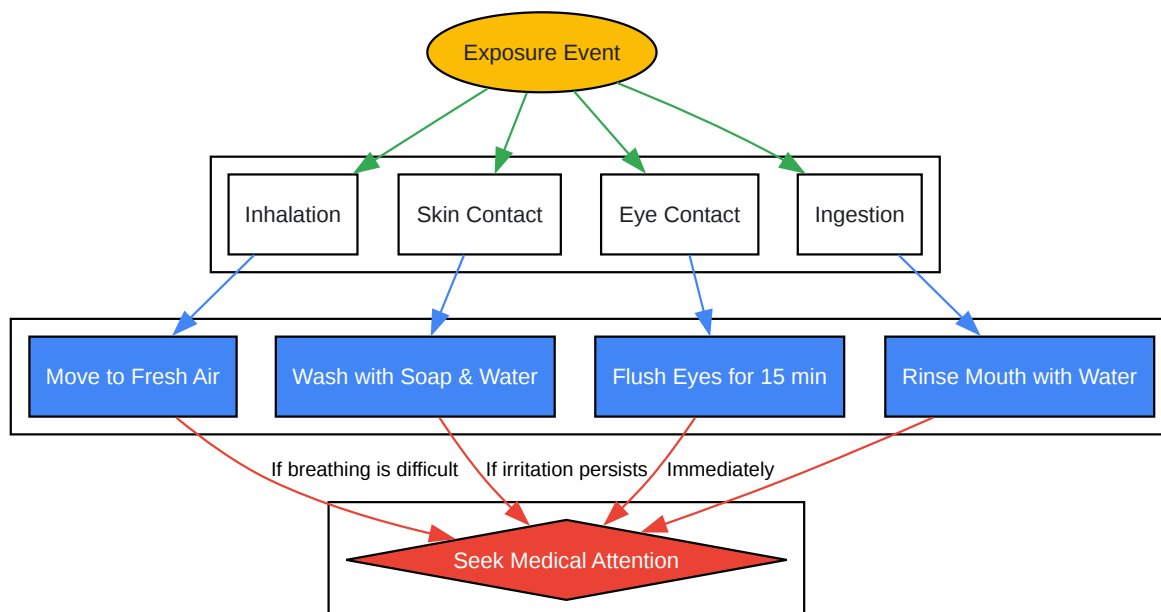
Safety and Handling Workflow



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Glycine tert-butyl ester** hydrochloride.

First Aid Decision Tree



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Caption: A decision tree outlining the initial first aid response to different routes of exposure to **Glycine tert-butyl ester hydrochloride**.

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